

Application Notes and Protocols for Preparing Paxilline Stock Solution in DMSO

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Compound of Interest

Compound Name: Paxiphylline D

Cat. No.: B8261154

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Introduction

Paxilline is a potent mycotoxin that functions as a reversible inhibitor of the large-conductance Ca^{2+} -activated potassium (BK) channels.[1] This makes it an invaluable tool in various research fields, including neuroscience, pharmacology, and physiology.[1][2] Accurate and reproducible experimental outcomes hinge on the correct preparation and storage of Paxilline stock solutions. Dimethyl sulfoxide (DMSO) is the preferred solvent for creating high-concentration stock solutions of Paxilline due to its excellent solubilizing capabilities.[1] This document offers a detailed protocol for the preparation, handling, and storage of Paxilline in DMSO to ensure the integrity and stability of the solution.

Data Presentation: Physicochemical and Solubility Data

For accurate preparation of stock solutions and subsequent experimental dilutions, a summary of key quantitative data for Paxilline is presented below.

Property	Value	Source(s)
Molecular Weight	435.56 g/mol	[1]
Molecular Formula	C ₂₇ H ₃₃ NO ₄	[2]
Appearance	Crystalline solid / White powder	[2]
Purity	>98%	[2]
Solubility in DMSO	30 - 100 mg/mL (up to ~229 mM). Sonication may be required for higher concentrations.	[1][2][3][4]
Solubility in Ethanol	~10 mg/mL	[2][5]
Solubility in DMF	~30 mg/mL	[2][5]
Water Solubility	Sparingly soluble in aqueous buffers. It is recommended to first dissolve in DMSO.	[2][3][5]
Recommended Stock Concentration	10 - 20 mM	[1][6]
Storage Temperature (in DMSO)	-20°C or -80°C	[1][7]
Stock Solution Stability (in DMSO)	Up to 1 year at -20°C, and up to 2 years at -80°C. Aliquoting is recommended to avoid freeze-thaw cycles.	[1][7]
Solid Compound Stability	≥ 4 years at -20°C	[1]

Experimental Protocols

Safety Precautions

Paxilline is a mycotoxin and should be handled with care.[1] Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles.[8] When handling

the solid powder, use a chemical fume hood or a ventilated enclosure to prevent inhalation.[1]
[9]

Protocol for Preparing a 20 mM Paxilline Stock Solution in DMSO

This protocol describes the preparation of a 20 mM stock solution of Paxilline in DMSO. The mass and volumes can be adjusted as needed for different concentrations or volumes.

Materials:

- Paxilline (solid powder)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO) ($\geq 99.9\%$)[10]
- Sterile, low-retention polypropylene microcentrifuge tubes or vials[10]
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

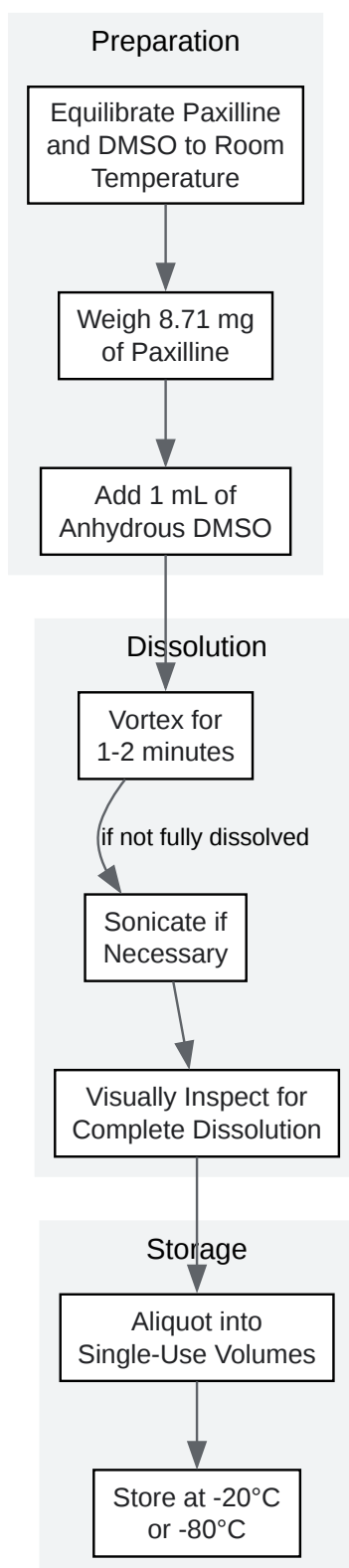
- **Equilibration:** Before opening, allow the vial of solid Paxilline and the bottle of DMSO to equilibrate to room temperature for at least 15-20 minutes. This prevents moisture condensation.[1][10]
- **Weighing:** On an analytical balance, tare a sterile microcentrifuge tube. Carefully weigh 8.71 mg of Paxilline and add it to the tube.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.020 \text{ mol/L} * 0.001 \text{ L} * 435.56 \text{ g/mol} * 1000 = 8.71 \text{ mg}$

- Solubilization: Add 1 mL of anhydrous DMSO to the vial containing the solid Paxilline.[1]
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes.[1] If the solid is not completely dissolved, sonicate the vial in a water bath at room temperature for 10-15 minutes, or until the solution is clear.[1][3] Visually inspect the solution against a light source to ensure no particulates are present.
- Inert Gas Purge (Optional but Recommended): To enhance long-term stability by preventing oxidation, gently flush the headspace of the vial with an inert gas such as argon or nitrogen before sealing.[1]
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 20-50 μ L) in sterile, tightly sealed microcentrifuge tubes.[1][10]
- Storage: Clearly label the aliquots with the compound name, concentration, and date of preparation. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[1][7]

Preparation of Working Solutions

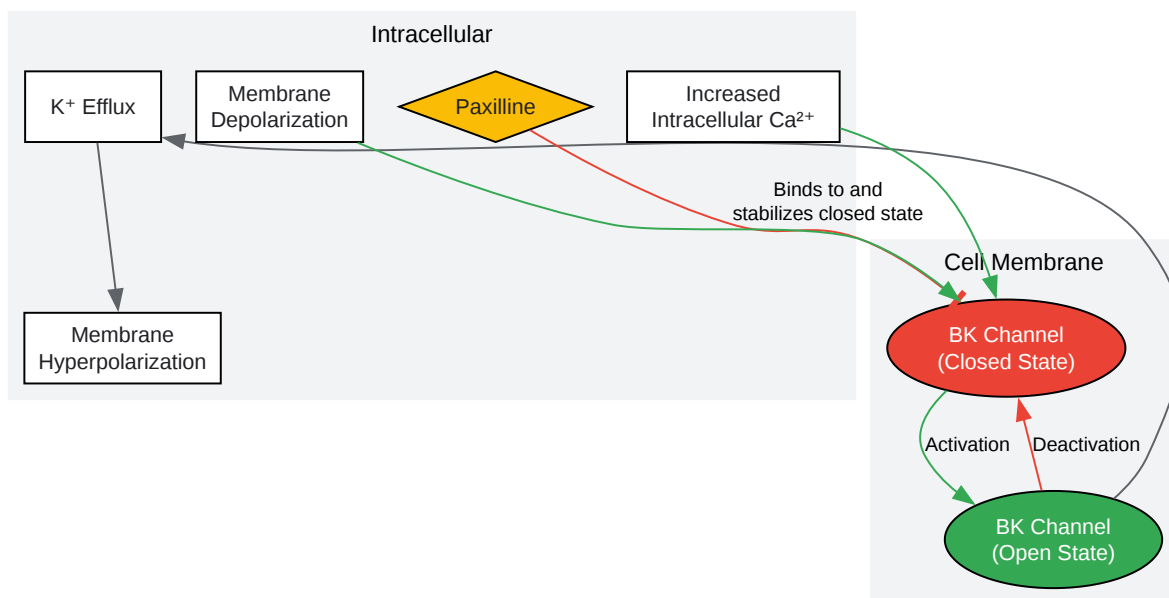
Due to its poor aqueous solubility, working solutions of Paxilline should be prepared fresh for each experiment by diluting the DMSO stock solution into the desired aqueous buffer or cell culture medium immediately before use.[1][3] To prevent precipitation, it is crucial to add the DMSO stock solution to the aqueous buffer while vortexing to ensure rapid mixing. The final concentration of DMSO in assays should be kept low (typically <0.5%) to avoid solvent-induced artifacts.[1][3] Aqueous solutions of Paxilline are not recommended for storage for more than one day.[5][10]

Visualizations



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Caption: Workflow for preparing a Paxilline stock solution.



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Caption: Mechanism of Paxilline as a BK channel inhibitor.

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